



# **Application Notes and Protocols for Oral Administration of Velagliflozin in Cats**

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

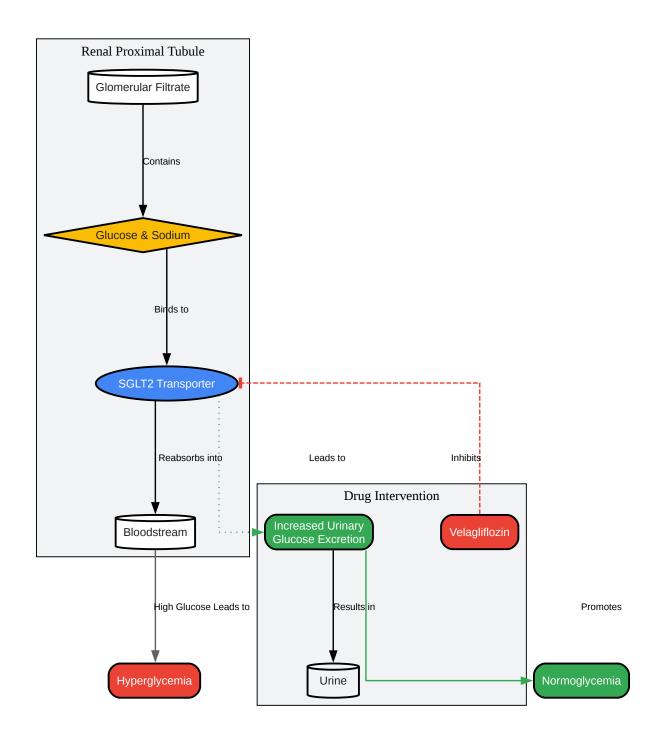
Velagliflozin is an orally active, potent, and selective inhibitor of the sodium-glucose cotransporter 2 (SGLT2).[1][2][3] SGLT2 is primarily located in the proximal renal tubules and is responsible for the majority of glucose reabsorption from the glomerular filtrate back into circulation.[1][4] By inhibiting SGLT2, velagliflozin blocks this reabsorption, leading to increased urinary glucose excretion and a subsequent reduction in blood glucose levels.[1][4] [5] This novel mechanism of action offers an alternative therapeutic approach for the management of feline diabetes mellitus, a condition analogous to type 2 diabetes in humans.[6] [7] Recent studies have demonstrated the efficacy and safety of once-daily oral administration of velagliflozin in improving glycemic control in diabetic cats.[8][9][10]

These application notes provide a comprehensive overview of the protocol for the oral administration of **velagliflozin** in cats for research and clinical trial purposes. The document includes detailed experimental protocols, summarized quantitative data from key studies, and visual diagrams of the signaling pathway and experimental workflow.

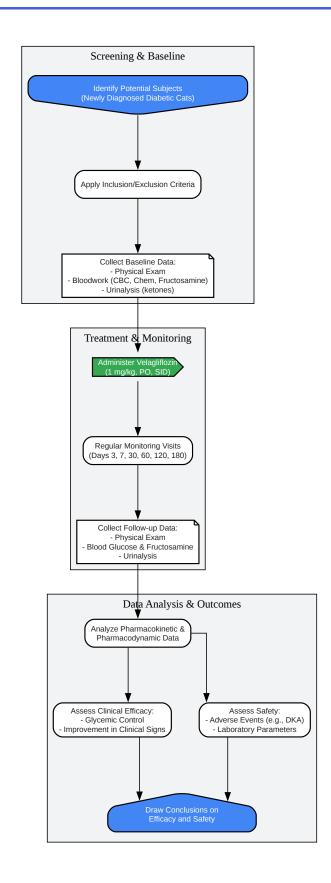
# Signaling Pathway of Velagliflozin

**Velagliflozin** targets the SGLT2 protein in the kidneys. Its mechanism of action is independent of insulin, focusing on the excretion of excess glucose.









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### References

- 1. docs.boehringer-ingelheim.com [docs.boehringer-ingelheim.com]
- 2. Velagliflozin Approved for Feline Diabetes for Veterinary Use | Clinician's Brief [cliniciansbrief.com]
- 3. SENVELGO® (velagliflozin oral solution) | Boehringer Ingelheim Animal Health [bianimalhealth.com]
- 4. docs.boehringer-ingelheim.com [docs.boehringer-ingelheim.com]
- 5. todaysveterinarypractice.com [todaysveterinarypractice.com]
- 6. madisonlocallysourced.com [madisonlocallysourced.com]
- 7. bsava.com [bsava.com]
- 8. avmajournals.avma.org [avmajournals.avma.org]
- 9. Efficacy and safety of once daily oral administration of sodium-glucose cotransporter-2 inhibitor velagliflozin compared with twice daily insulin injection in diabetic cats PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. bsava.com [bsava.com]
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